

Preparing AT7519 TFA Stock Solutions for Preclinical Research

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: AT7519 TFA

Cat. No.: B1139512

[Get Quote](#)

Application Note and Protocol

Audience: Researchers, scientists, and drug development professionals in the field of oncology and cell biology.

Introduction:

AT7519 is a potent, multi-targeted inhibitor of cyclin-dependent kinases (CDKs), including CDK1, CDK2, CDK4, CDK5, CDK6, and CDK9.^{[1][2][3]} Its ability to disrupt cell cycle progression and induce apoptosis in cancer cells has made it a subject of significant interest in preclinical and clinical studies.^{[2][4]} AT7519 also demonstrates inhibitory activity against glycogen synthase kinase 3 beta (GSK-3 β) and affects the phosphorylation of RNA polymerase II, highlighting its multi-faceted mechanism of action.^{[1][5]} This document provides a detailed protocol for the preparation of AT7519 trifluoroacetate (TFA) stock solutions for use in in vitro and in vivo experiments.

Quantitative Data Summary

For ease of reference, the key quantitative information for **AT7519 TFA** is summarized in the table below.

Property	Value	Source
Molecular Weight	496.27 g/mol	[6]
Chemical Formula	C18H18Cl2F3N5O4	[6]
Solubility in DMSO	≥ 10 mg/mL	[7][8]
Recommended Storage of Powder	-20°C	[6]
Stock Solution Storage	-80°C for up to 6 months; -20°C for up to 1 month	[9]

Experimental Protocol: Preparation of AT7519 TFA Stock Solution

This protocol outlines the steps for preparing a 10 mM stock solution of **AT7519 TFA** in dimethyl sulfoxide (DMSO).

Materials:

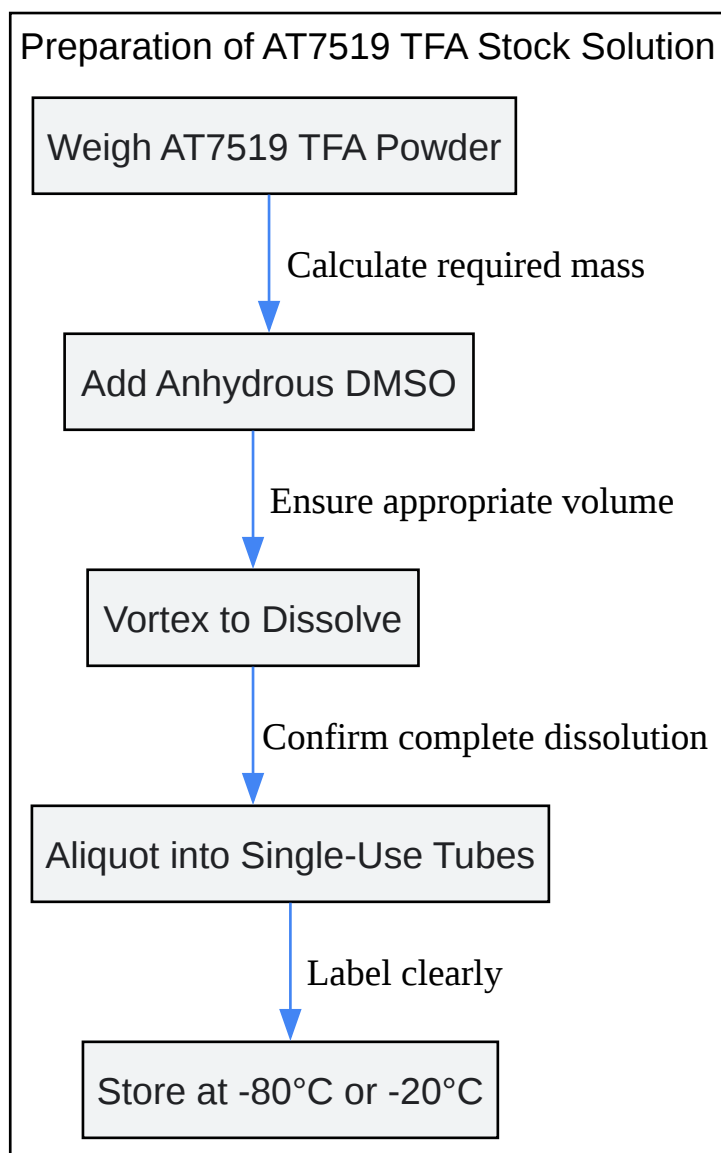
- **AT7519 TFA** powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Pipettes and sterile filter tips
- Vortex mixer
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Procedure:

- **Pre-weighing Preparation:** Ensure the analytical balance is calibrated and located in an area free from drafts. Allow the **AT7519 TFA** powder to equilibrate to room temperature before opening the container to prevent condensation.
- **Weighing **AT7519 TFA**:** Carefully weigh out the desired amount of **AT7519 TFA** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh 4.96 mg of the compound.
- **Dissolving in DMSO:** Add the appropriate volume of anhydrous DMSO to the weighed **AT7519 TFA** powder. Using the previous example, add 1 mL of DMSO to the 4.96 mg of powder.
- **Ensuring Complete Dissolution:** Tightly cap the tube or vial and vortex thoroughly until the powder is completely dissolved. Gentle warming (e.g., in a 37°C water bath for a few minutes) and sonication can aid in dissolution if necessary.^[7] Visually inspect the solution to ensure there are no visible particulates.
- **Aliquoting:** To avoid repeated freeze-thaw cycles which can degrade the compound, aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 µL) in sterile microcentrifuge tubes.^{[3][9]}
- **Storage:** Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for shorter-term storage (up to 1 month).^[9] Clearly label the aliquots with the compound name, concentration, date, and solvent.

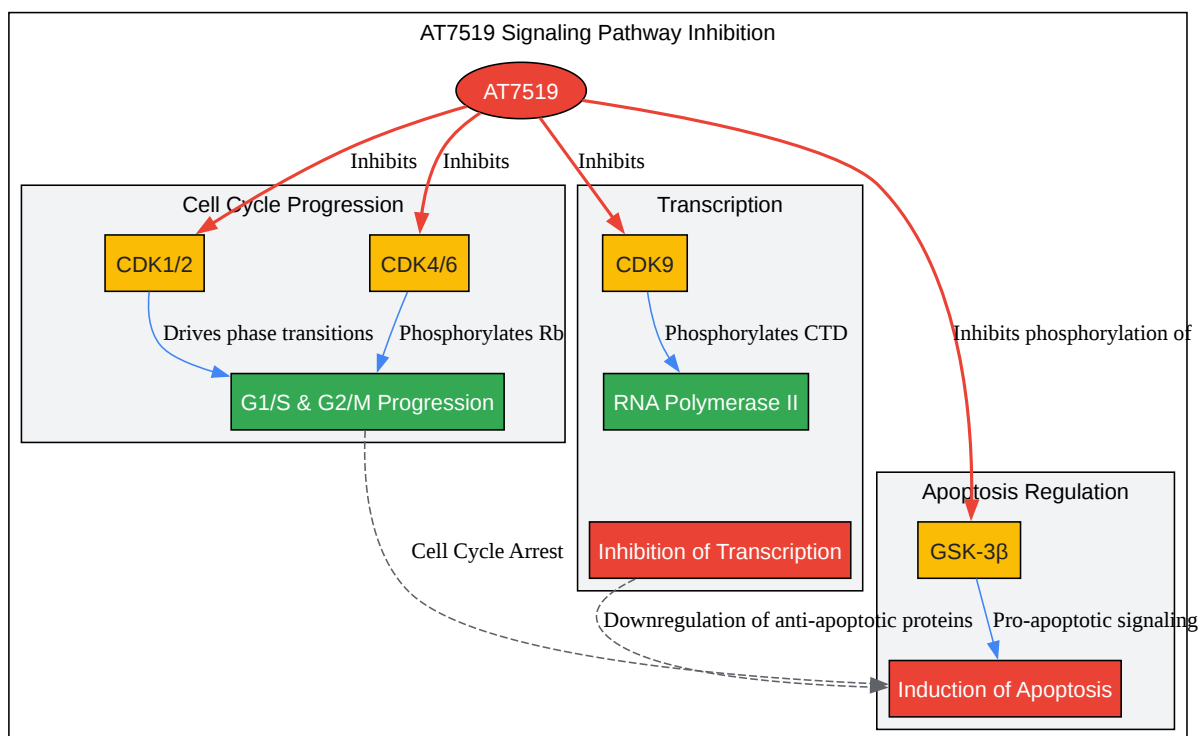
Note on Further Dilutions: When preparing working solutions for cell culture experiments, further dilute the DMSO stock solution in the appropriate aqueous buffer or cell culture medium immediately before use. It is crucial to ensure that the final concentration of DMSO in the experimental setup is non-toxic to the cells (typically <0.5%).

Visualizations



[Click to download full resolution via product page](#)

Caption: Workflow for preparing **AT7519 TFA** stock solution.



[Click to download full resolution via product page](#)

Caption: AT7519 inhibits multiple signaling pathways.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. AT7519, A NOVEL SMALL MOLECULE MULTI-CYCLIN DEPENDENT KINASE INHIBITOR, INDUCES APOPTOSIS IN MULTIPLE MYELOMA VIA GSK-3 β ACTIVATION AND RNA POLYMERASE II INHIBITION - PMC [pmc.ncbi.nlm.nih.gov]
- 2. [PDF] Biological characterization of AT7519, a small-molecule inhibitor of cyclin-dependent kinases, in human tumor cell lines | Semantic Scholar [semanticscholar.org]
- 3. medchemexpress.com [medchemexpress.com]
- 4. The CDK inhibitor AT7519 inhibits human glioblastoma cell growth by inducing apoptosis, pyroptosis and cell cycle arrest - PMC [pmc.ncbi.nlm.nih.gov]
- 5. aacrjournals.org [aacrjournals.org]
- 6. apexbt.com [apexbt.com]
- 7. AT7519 | Apoptosis | GSK-3 | CDK | TargetMol [targetmol.com]
- 8. AT-7519 trifluoroacetate |CAS:1431697-85-6 Probechem Biochemicals [probechem.com]
- 9. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [Preparing AT7519 TFA Stock Solutions for Preclinical Research]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1139512#preparing-at7519-tfa-stock-solution-for-experiments]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com